

Application Notes and Protocols for Mass Spectrometry of 1,12-Dodecanediol

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Compound of Interest

Compound Name: 1,12-Dodecanediol

Cat. No.: B052552

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Introduction

1,12-Dodecanediol is a long-chain aliphatic diol with applications in the synthesis of polyesters, polyurethanes, and other polymers.[1][2] It also serves as a versatile building block in the production of surfactants, lubricants, and plasticizers.[2] Accurate and reliable analytical methods are crucial for its characterization, quantification, and quality control in various industrial and research applications. Mass spectrometry (MS), particularly when coupled with gas chromatography (GC-MS), is a powerful technique for the analysis of **1,12-dodecanediol**. This document provides detailed application notes and protocols for the mass spectrometric analysis of this compound.

Physicochemical Properties of 1,12-Dodecanediol

A summary of the key physicochemical properties of **1,12-dodecanediol** is presented in the table below.

Property	Value
Molecular Formula	C ₁₂ H ₂₆ O ₂
Molecular Weight	202.33 g/mol
CAS Number	5675-51-4
Appearance	Colorless crystalline solid
Melting Point	79-81 °C
Boiling Point	189 °C at 12 mmHg
Solubility	Soluble in alcohol and warm ether; Insoluble in water and petroleum ether.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a widely used technique for the analysis of volatile and semi-volatile compounds like **1,12-dodecanediol**. Due to its relatively low volatility, a derivatization step is often recommended to improve its chromatographic properties.[3] Silylation, the replacement of active hydrogens on the hydroxyl groups with a trimethylsilyl (TMS) group, is a common derivatization technique for this purpose.

Quantitative Data from Electron Ionization (EI) GC-MS

The following table summarizes the major fragment ions observed in the electron ionization (70 eV) mass spectrum of underivatized **1,12-dodecanediol**.

m/z	Relative Intensity (%)	Proposed Fragment Ion
55	99.99	[C ₄ H ₇] ⁺
41	65.32	[C ₃ H ₅] ⁺
82	63.01	[C ₆ H ₁₀] ⁺
68	46.15	[C ₅ H ₈] ⁺
31	38.24	[CH ₂ OH] ⁺

Data sourced from MassBank of North America (MoNA) and NIST Mass Spectrometry Data Center.[\[4\]](#)[\[5\]](#)

Experimental Protocols

Protocol 1: GC-MS Analysis of 1,12-Dodecanediol

This protocol outlines a typical procedure for the analysis of **1,12-dodecanediol** using GC-MS, including an optional but recommended derivatization step.[\[3\]](#)

1. Sample Preparation:

- Accurately weigh and dissolve a known amount of **1,12-dodecanediol** in a suitable solvent such as dichloromethane.

2. Derivatization (Silylation - Recommended):

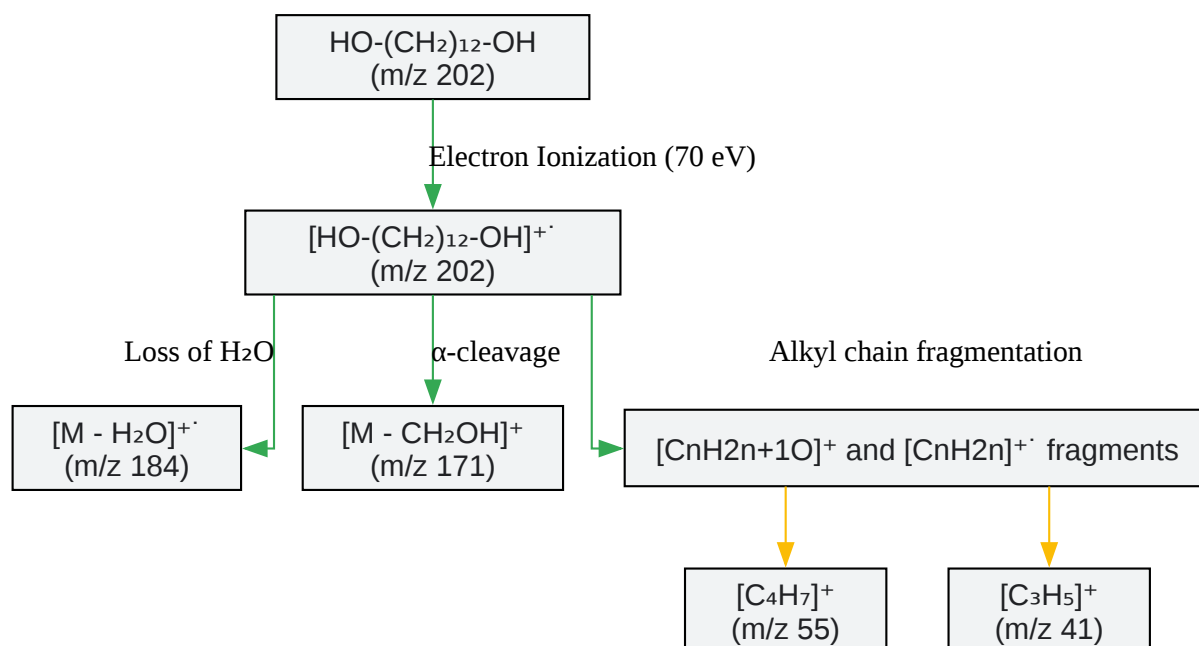
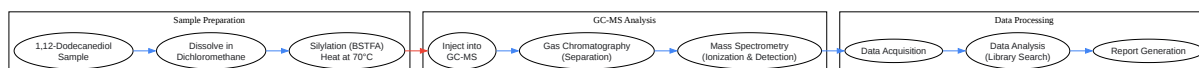
- To the sample solution, add a silylating agent, for example, N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS).
- Heat the mixture at 70°C for 30 minutes to facilitate the conversion of the hydroxyl groups to their trimethylsilyl (TMS) ethers.

3. GC-MS Instrumentation and Conditions:

- Gas Chromatograph:
 - Column: A non-polar capillary column (e.g., DB-1 or DB-5).

- Carrier Gas: Helium at a constant flow rate.
- Oven Program: A temperature gradient is typically employed. For example, start at a lower temperature and ramp up to a higher temperature to ensure good separation.
- Mass Spectrometer:
 - Ionization: Electron Ionization (EI) at 70 eV.
 - Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
 - Data Acquisition: Scan a mass range of m/z 50-600 to obtain the full mass spectrum.

Diagram: GC-MS Experimental Workflow



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- To cite this document: BenchChem. [Application Notes and Protocols for Mass Spectrometry of 1,12-Dodecanediol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b052552#mass-spectrometry-of-1-12-dodecanediol>]

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